

# Technical Guide: Physicochemical Properties and Applications of Dimethyl 3,3'-dithiodipropionate

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## Compound of Interest

Compound Name: *Dimethyl 3,3'-dithiodipropionate*

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## Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential therapeutic applications of **Dimethyl 3,3'-dithiodipropionate**. This disulfide-containing ester has garnered interest as an intermediate in the synthesis of novel therapeutic agents, notably as an inhibitor of the human papillomavirus (HPV) E6 oncoprotein, a key player in cervical carcinogenesis. This document consolidates available data on its physical and chemical characteristics, offers insights into its synthesis, and elucidates its mechanism of action in the context of HPV-mediated oncogenesis.

## Physicochemical Properties

The fundamental physicochemical properties of **Dimethyl 3,3'-dithiodipropionate** are summarized below. These parameters are crucial for its handling, formulation, and application in research and development.

## General and Physical Properties

Property	Value	Reference
Chemical Name	Dimethyl 3,3'-dithiodipropionate	[1]
Synonyms	3,3'-Dithiodipropionic Acid Dimethyl Ester, Dimethyl 3,3'-dithiobispropionate	[1][2]
CAS Number	15441-06-2	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub> S <sub>2</sub>	[1][2]
Molecular Weight	238.32 g/mol	[1][2]
Appearance	Pale-Yellow Oil/Liquid	[2]
Boiling Point	125 °C at 3 mmHg	[2]
Density	1.22 g/cm <sup>3</sup>	[2]
Refractive Index	1.5060-1.5080	[2]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2]
Storage Temperature	2-8 °C, under inert gas (Nitrogen or Argon)	[2]

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **Dimethyl 3,3'-dithiodipropionate**.

Spectroscopy	Data Highlights
<sup>1</sup> H NMR	Spectral data available.
<sup>13</sup> C NMR	Spectral data available.
Infrared (IR)	Spectral data available.
Mass Spectrometry	Molecular Ion Peak: 238 m/z.

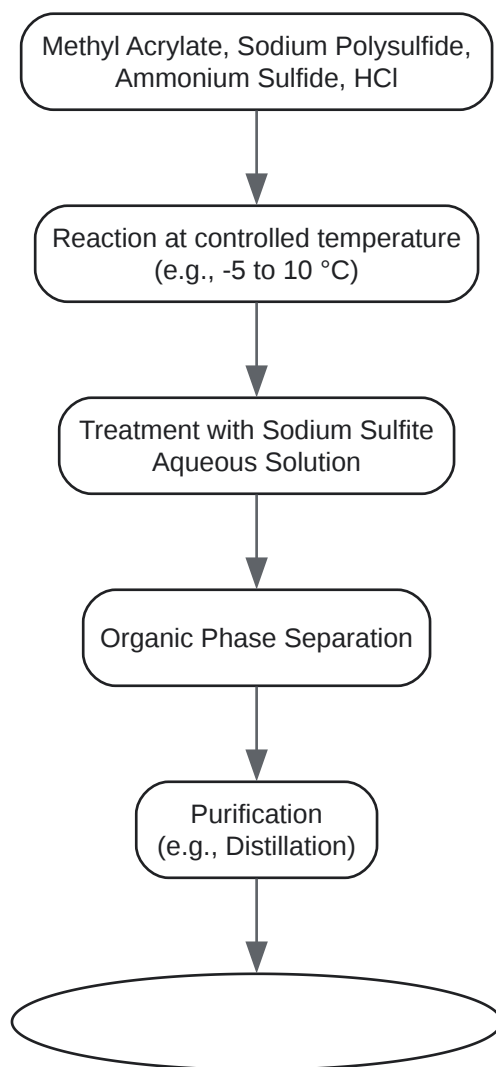
## Synthesis and Experimental Protocols

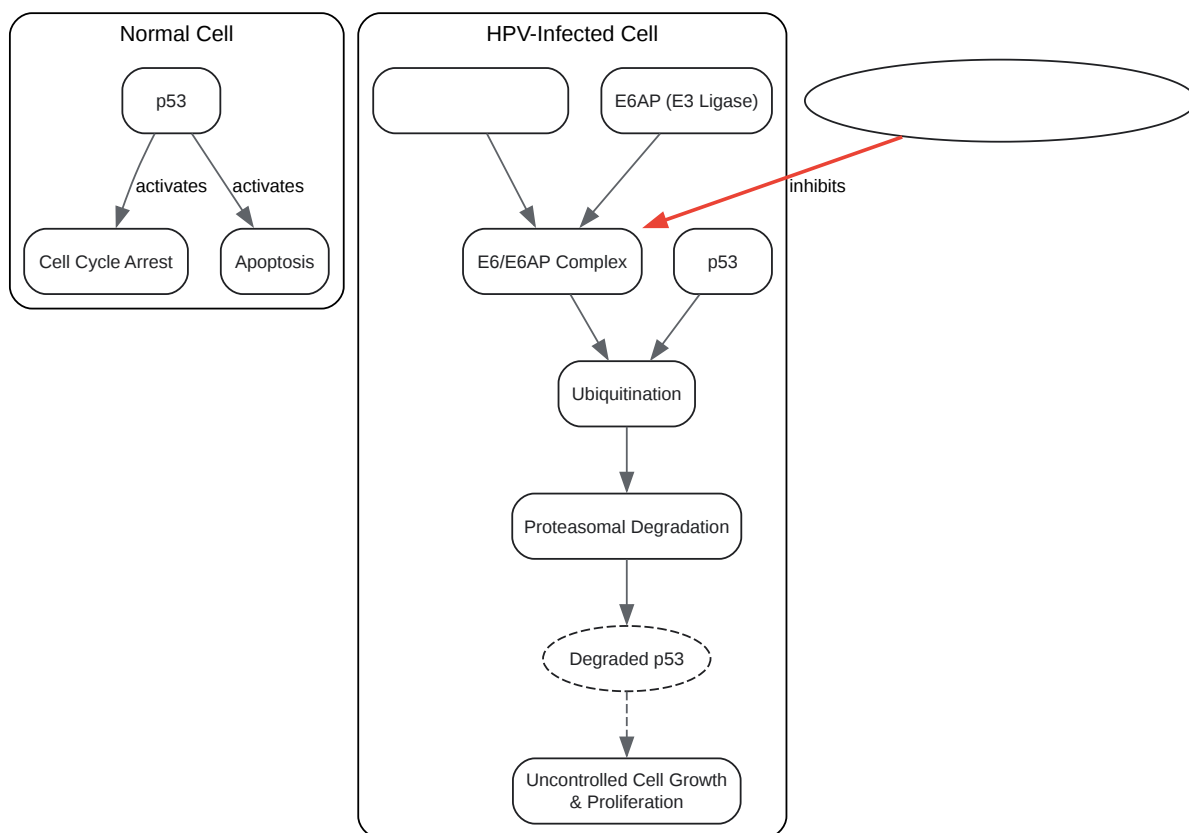
**Dimethyl 3,3'-dithiodipropionate** is primarily synthesized through the reaction of methyl acrylate with a sulfur source. While detailed, peer-reviewed experimental protocols are not readily available, patent literature describes its preparation as an intermediate.

### General Synthesis Scheme

A common synthetic route involves the reaction of methyl acrylate with sodium polysulfide in the presence of an ammonium sulfide solution and hydrochloric acid. The resulting intermediate is then treated with a sodium sulfite aqueous solution to yield **Dimethyl 3,3'-dithiodipropionate**.<sup>[3][4]</sup>

A generalized workflow for this synthesis is depicted below:





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